Technical Support Center: Improving the Therapeutic Window of SRK-181

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Compound of Interest

Compound Name:	*AI-181*
Cat. No.:	*B15565258*

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Welcome to the technical support center for SRK-181, a selective inhibitor of latent TGFβ1 activation. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on utilizing SRK-181 in your experiments and to help troubleshoot potential challenges.

Frequently Asked Questions (FAQs)

Q1: What is SRK-181 and how does it work?

A1: SRK-181 is a fully human monoclonal antibody of the IgG4/κ subtype that selectively binds to the latent form of Transforming Growth Factor-Beta 1 (TGF-β1).[1][2][3] By binding to latent TGF-β1, SRK-181 prevents its activation, thereby inhibiting TGF-β1-mediated signaling.[1][2] This is significant in cancer research as TGF-β1 in the tumor microenvironment is a key mediator of immunosuppression and primary resistance to checkpoint inhibitor therapies like anti-PD-(L)1.[4][5] SRK-181 is designed to have minimal to no binding to latent TGF-β2 and TGF-β3 isoforms or to the active TGF-β growth factors, which contributes to its improved safety profile compared to non-selective TGF-β inhibitors.[5][6]

Q2: What is the rationale for combining SRK-181 with anti-PD-(L)1 therapy?

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A2: Preclinical studies have shown that elevated TGF-β1 activity is a major cause of resistance to checkpoint blockade therapies.[7] By selectively inhibiting the activation of TGF-β1, SRK-181 can render tumors that are resistant to anti-PD-(L)1 therapy vulnerable to these treatments.[8] The combination of SRK-181 with an anti-PD-1 antibody has been shown in mouse tumor models to lead to tumor regression and a significant survival benefit.[5][6][9] This is achieved by altering the tumor immune landscape, including an increase in CD8+ T cell infiltration and a decrease in immunosuppressive myeloid cells.[9][10]

Q3: What are the potential advantages of SRK-181's selectivity for TGF-β1?

A3: Non-selective inhibition of multiple TGF-β isoforms has been associated with dose-limiting toxicities, including cardiotoxicity.[1] SRK-181's high selectivity for latent TGF-β1 is hypothesized to widen the therapeutic window, potentially avoiding these off-target toxicities.[11] Preclinical toxicology studies in rats and monkeys have shown that SRK-181 is well-tolerated at high doses with no observed cardiotoxicities.[1][5][6]

Q4: What are the key biomarkers to assess SRK-181 activity?

A4: Key pharmacodynamic biomarkers for assessing SRK-181 activity include:

- Phospho-Smad2 (p-Smad2): A downstream mediator of TGF-β signaling. A decrease in p-Smad2 levels in tumor tissue indicates target engagement and pathway inhibition.[6]
- CD8+ T cell infiltration: An increase in the number of CD8+ T cells within the tumor microenvironment is an indicator of a pro-inflammatory response and reversal of immunosuppression.[10][12]
- Circulating TGF-β1 levels: An increase in the levels of circulating total TGF-β1 may suggest target engagement, as the antibody binds to and stabilizes the latent form.[10]
- Myeloid-Derived Suppressor Cells (MDSCs): A decrease in the population of these immunosuppressive cells in circulation and within the tumor can indicate a positive therapeutic effect.[4][10]

Troubleshooting Guides

In Vitro Experiments

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Issue 1: No or low inhibition of TGF-β1 signaling in a cell-based assay.

- Possible Cause 1: Suboptimal assay conditions.
  - Troubleshooting:
    - Ensure the cell line used expresses latent TGF-β1 and the necessary components for its activation. The LN229 human glioblastoma cell line is a suitable model for overexpressing latent TGF-β1.[1]
    - Use a sensitive reporter assay, such as the CAGA12-luciferase reporter, to measure TGF-β1 activity.[1]
    - Optimize the concentration of SRK-181. The reported IC50 for SRK-181 in inhibiting latent TGF-β1 activation is in the low nanomolar range (1.02-1.11 nM).[1]
    - Confirm the biological activity of the recombinant TGF-β1 used for stimulation, if applicable.
- Possible Cause 2: Incorrect assessment of downstream signaling.
  - Troubleshooting:
    - When using Western blotting for p-Smad2, ensure that cells are stimulated with TGF-β1 for the optimal duration (e.g., 30 minutes) to observe maximal phosphorylation before assessing the inhibitory effect of SRK-181.[13]
    - Use appropriate controls, including a vehicle control and a positive control (TGF-β1 stimulation without SRK-181).
    - Ensure the lysis buffer contains phosphatase inhibitors to preserve the phosphorylation state of Smad2.[14]

In Vivo Experiments

Issue 2: Lack of efficacy of SRK-181 in a mouse tumor model.

- Possible Cause 1: Inappropriate mouse model.

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- Troubleshooting:
  - Use syngeneic tumor models that are known to be resistant to anti-PD-1 therapy and have a TGF-β1-driven immunosuppressive microenvironment. Examples include MBT-2 (bladder cancer), EMT6 (breast cancer), and Cloudman S91 (melanoma) models.[5][6][9]
  - Ensure the murine version of SRK-181 (SRK-181-mIgG1) is used in mouse studies to minimize immunogenicity.[1]

- Possible Cause 2: Suboptimal dosing and administration.
  - Troubleshooting:
    - The pharmacologically active dose of SRK-181-mIgG1 in mice has been reported to be in the range of 3 to 10 mg/kg.[1]
    - Administer SRK-181 via intravenous (IV) injection.[1]
    - Optimize the treatment schedule. In preclinical studies, weekly administration has been shown to be effective.[1]

- Possible Cause 3: Inadequate assessment of endpoints.
  - Troubleshooting:
    - Monitor tumor growth by caliper measurements.
    - Assess changes in the tumor microenvironment through immunohistochemistry (IHC) for CD8+ T cells and flow cytometry for various immune cell populations, including MDSCs.[10][12]
    - Analyze downstream TGF-β signaling in tumor lysates by measuring p-Smad2 levels.

Data Presentation

Table 1: In Vitro IC50 of SRK-181 for Inhibition of Latent TGF-β1 Activation

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Species	Cell Line	Reporter System	IC50 (nM)
Human	LN229 (overexpressing human latent TGF-β1)	CAGA12-luciferase	1.02
Rat	LN229 (overexpressing rat latent TGF-β1)	CAGA12-luciferase	1.11
Cynomolgus Monkey	LN229 (overexpressing cynomolgus latent TGF-β1)	CAGA12-luciferase	1.08
Data summarized from Welsh, A. et al. (2021).[1]			

Table 2: No-Observed-Adverse-Effect Level (NOAEL) of SRK-181 in 4-Week Toxicology Studies

Species	Dosing Regimen	NOAEL (mg/kg/week)
Rat	Weekly Intravenous Injection	200
Cynomolgus Monkey	Weekly Intravenous Injection	300
Data summarized from Welsh, A. et al. (2021).[1][15]		

Table 3: Pharmacokinetic Parameters of SRK-181 in Different Species (Single IV Dose)

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Species	Dose (mg/kg)	Cmax (µg/mL)	AUC (µg*h/mL)	t1/2 (h)
Mouse (C57BL/6)	0.3	7.4	141	33.4
3	70.3	2,120	50.1	
10	227	10,200	62.7	
30	664	40,300	74.4	
Rat (Sprague-Dawley)	0.3	6.31	163	36.8
1	21.9	808	53.8	
3	67.8	3,600	72.8	
10	247	18,200	97.5	
30	873	82,900	119	
Cynomolgus Monkey	1	27.5	1,460	53.8
3	82.5	6,360	72.8	
10	288	31,500	97.5	
30	986	136,000	119	
Data adapted from Welsh, A. et al. (2021).[1][16]				

Experimental Protocols

Protocol 1: Latent TGF-β1 Activation Assay

Objective: To determine the in vitro potency of SRK-181 in inhibiting the activation of latent TGF-β1.

Methodology:[1]

- Cell Culture and Transfection:
  - Culture LN229 human glioblastoma cells in appropriate media.
  - Transfect LN229 cells to overexpress latent TGF-β1 from the species of interest (human, rat, or cynomolgus monkey).
- Co-culture and Treatment:
  - Approximately 24 hours post-transfection, add SRK-181 at various concentrations to the transfected cells.
  - Simultaneously, add CAGA12 reporter cells to the culture.
- Luciferase Assay:
  - After 16-20 hours of co-culture, measure luciferase activity using a suitable reagent (e.g., BrightGlo).
  - Read luminescence on a plate reader.
- Data Analysis:
  - Express the data as a percentage of the activity of the vehicle control (100% activity).
  - Fit the dose-response data to a suitable inhibition model to determine the IC50 value.

Protocol 2: Cytokine Release Assay

Objective: To assess the potential of SRK-181 to induce pro-inflammatory cytokine release from human peripheral blood mononuclear cells (PBMCs).

Methodology:[1]

- Plate Coating:
  - Coat a tissue culture plate with SRK-181, a positive control (e.g., anti-CD3/anti-CD28 antibody cocktail), and a vehicle (IgG) control at various concentrations (e.g., 0.8 to 100 µg/mL).

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- PBMC Isolation and Culture:
  - Isolate PBMCs from healthy human donors.
  - Add 200,000 PBMCs per well to the pre-coated plate.
- Incubation and Supernatant Collection:
  - Incubate the cells at 37°C for 48 hours.
  - Collect the cell culture supernatant.
- Cytokine Measurement:
  - Measure the concentration of various cytokines (e.g., IFNγ, IL-2, IL-1β, TNFα, CCL2, IL-6) in the supernatant using a multiplex assay (e.g., Luminex).
- Data Analysis:
  - Compare the cytokine levels in the SRK-181 treated wells to the vehicle and positive controls.

Protocol 3: Western Blot for Phospho-Smad2

Objective: To assess the inhibition of TGF-β1-induced Smad2 phosphorylation by SRK-181 in a target cell line.

Methodology: (Adapted from general Western blot protocols for p-Smad2[13][14])

- Cell Culture and Treatment:
  - Culture a suitable cell line (e.g., a cancer cell line known to respond to TGF-β1).
  - Serum-starve the cells for 18-24 hours to reduce basal phosphorylation.
  - Pre-incubate the cells with various concentrations of SRK-181 for 1-2 hours.
  - Stimulate the cells with TGF-β1 (e.g., 5-10 ng/mL) for 30 minutes. Include untreated and TGF-β1-only controls.

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- Cell Lysis:
  - Wash cells with ice-cold PBS.
  - Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
  - Clarify the lysate by centrifugation.
- Protein Quantification and Sample Preparation:
  - Determine the protein concentration of the lysates using a BCA assay.
  - Prepare samples for SDS-PAGE by adding Laemmli buffer and heating.
- SDS-PAGE and Western Blotting:
  - Separate proteins by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
  - Block the membrane with 5% BSA in TBST for 1 hour.
- Antibody Incubation:
  - Incubate the membrane with a primary antibody against phospho-Smad2 (Ser465/467) overnight at 4°C.
  - Wash the membrane and incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection and Analysis:
  - Detect the signal using an ECL substrate.
  - Quantify band intensities using densitometry software.
  - Strip the membrane and re-probe for total Smad2 as a loading control.
  - Normalize the p-Smad2 signal to the total Smad2 signal.

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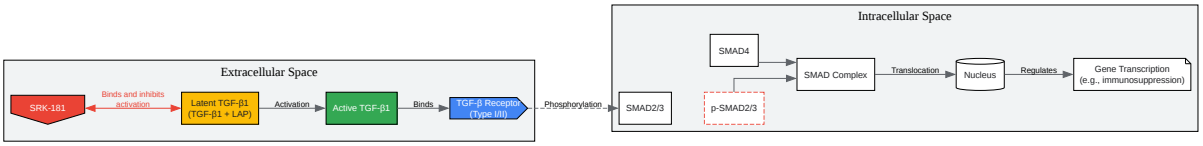
Visualizations



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Caption: SRK-181 Mechanism of Action.

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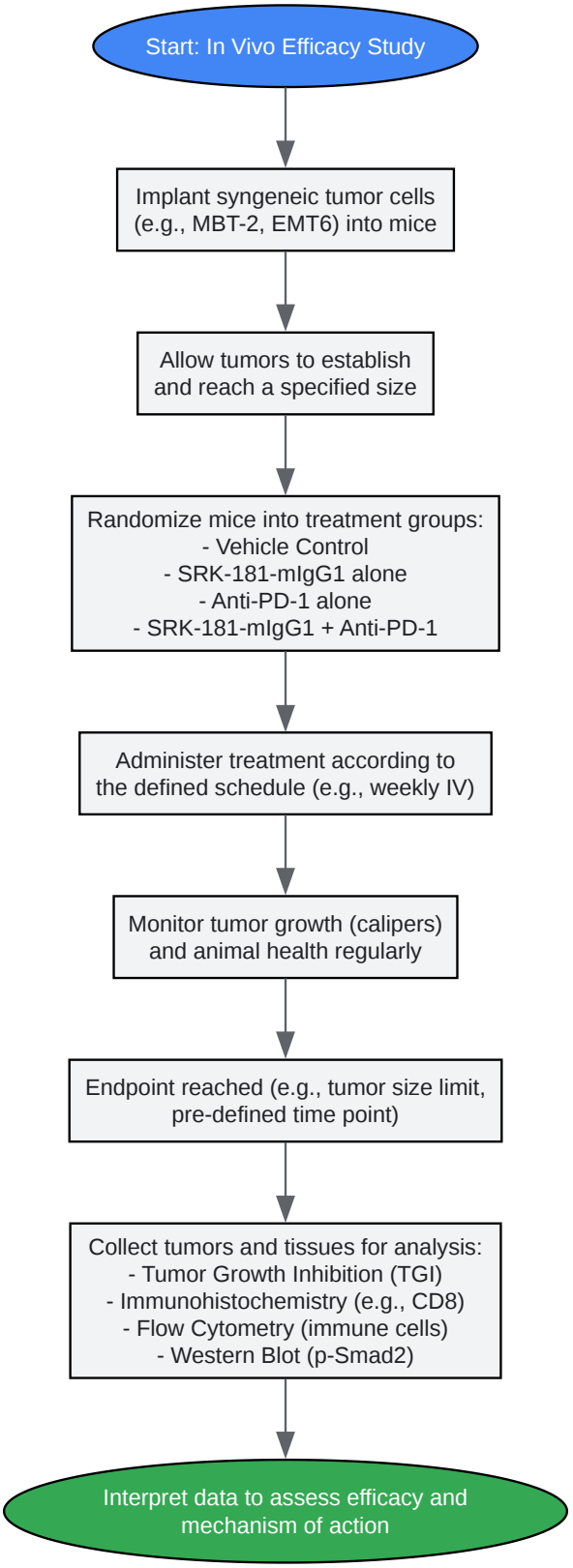

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Caption: In Vivo Experimental Workflow.

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